

# Application Notes and Protocols for Malantide Kinase Activity Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Malantide*

Cat. No.: *B549818*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Malantide** is a synthetic tetradecapeptide derived from the phosphorylation site of the  $\beta$ -subunit of phosphorylase kinase. Its high specificity as a substrate for several key protein kinases makes it an invaluable tool in kinase activity assays, which are fundamental to signal transduction research and drug discovery. **Malantide** is a highly specific substrate for cAMP-dependent Protein Kinase A (PKA) and also serves as an efficient substrate for Protein Kinase C (PKC) and cGMP-dependent Protein Kinase (PKG). This document provides detailed protocols for utilizing **Malantide** in various kinase assay formats, including radioactive, fluorescence polarization, and mass spectrometry-based methods.

**Malantide** Peptide Sequence: H-Arg-Thr-Lys-Arg-Ser-Gly-Ser-Val-Tyr-Glu-Pro-Leu-Lys-Ile-OH

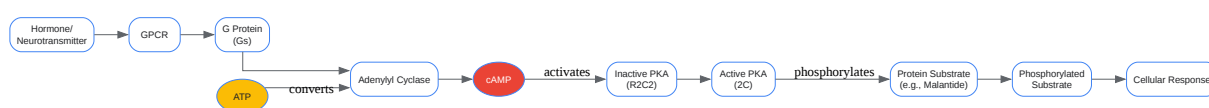
## Kinase Substrate Specificity and Kinetic Parameters

**Malantide**'s utility is underscored by its distinct kinetic parameters for different kinases, allowing for specific and sensitive activity measurements.

Kinase	Michaelis Constant (Km)	Maximum Velocity (Vmax)
Protein Kinase A (PKA)	15 $\mu$ M	23.8 units/mg
Protein Kinase C (PKC)	16 $\mu$ M	Not Reported
Protein Kinase G (PKG)	233 $\mu$ M	6.6 units/mg

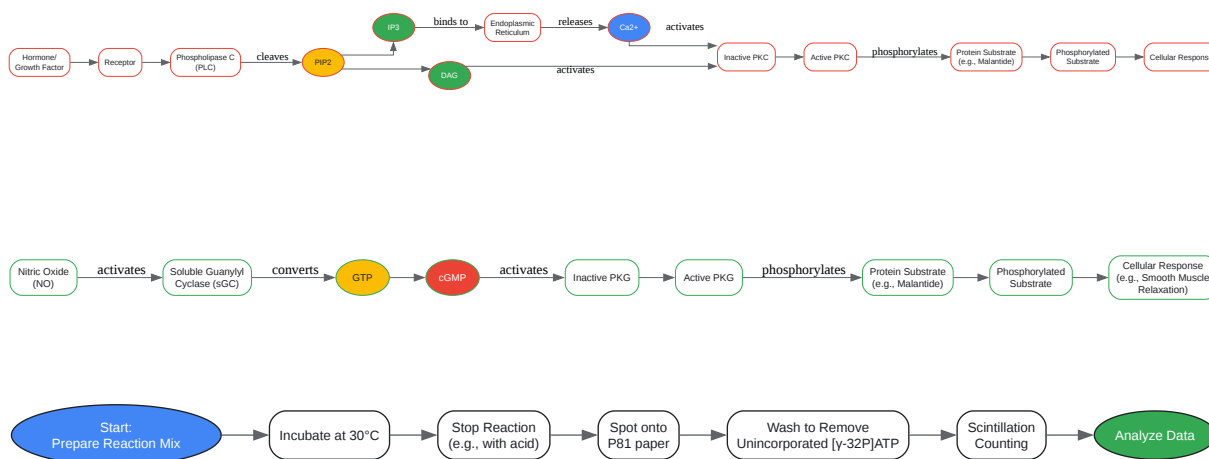
## Signaling Pathways

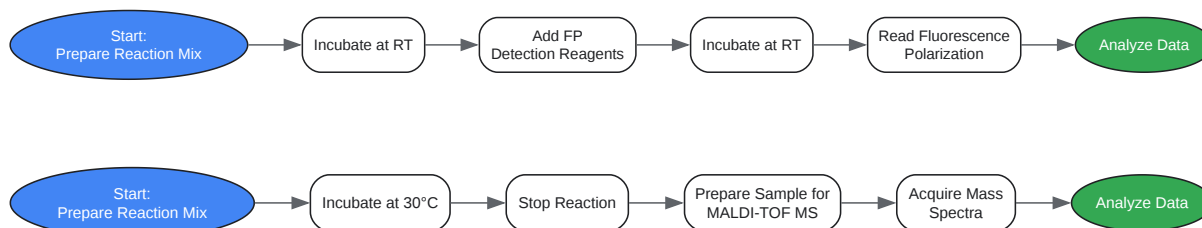
Understanding the context in which these kinases operate is crucial for interpreting assay results. Below are simplified diagrams of the signaling pathways involving PKA, PKC, and PKG.



[Click to download full resolution via product page](#)

**Figure 1:** Simplified PKA signaling pathway.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Malantide Kinase Activity Assays]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b549818#protocol-for-malantide-kinase-activity-assay\]](https://www.benchchem.com/product/b549818#protocol-for-malantide-kinase-activity-assay)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)